

KMG-104 for 3D Imaging of Magnesium Distribution: Application Notes and Protocols

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Compound of Interest

Compound Name: KMG-104

Cat. No.: B15364599

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Introduction

Magnesium ions (Mg^{2+}) are the second most abundant intracellular divalent cations and play a crucial role in a vast array of cellular processes, including enzymatic reactions, signal transduction, and energy metabolism. The ability to accurately measure and visualize the spatiotemporal dynamics of intracellular Mg^{2+} is therefore of paramount importance in biological research and drug development. **KMG-104** is a highly selective, fluorescein-based fluorescent probe designed for the detection and quantification of intracellular Mg^{2+} . Its acetoxymethyl (AM) ester form, **KMG-104-AM**, is cell-permeant, allowing for straightforward loading into live cells. This document provides detailed application notes and protocols for the use of **KMG-104** in 3D imaging of magnesium distribution.

Principle of Detection

KMG-104 is a fluorescent indicator that exhibits a significant increase in fluorescence intensity upon binding to Mg^{2+} . The probe consists of a fluorescein fluorophore coupled to a charged β -diketone moiety that serves as a selective binding site for Mg^{2+} .^[1] In its unbound state, the fluorescence of the fluorescein is quenched. Upon binding to Mg^{2+} , a conformational change occurs that disrupts this quenching, leading to a pronounced, "off-on" type fluorescent response.^[1] This mechanism allows for high-contrast imaging of intracellular Mg^{2+} distribution. **KMG-104** is designed for excitation by the 488 nm line of a widely available Argon laser, making it compatible with standard confocal microscopy setups.^[1]

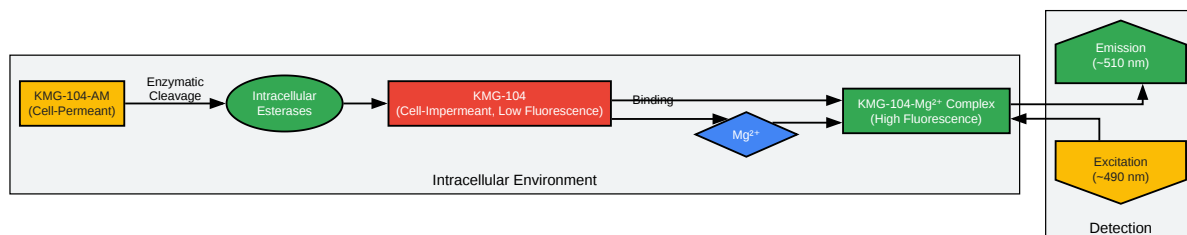
Quantitative Data

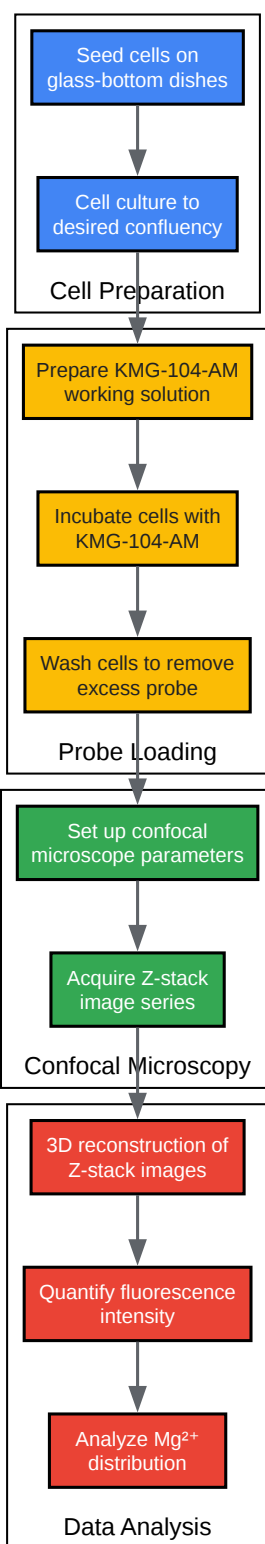
A comparative summary of the key photophysical and binding properties of **KMG-104** and other common fluorescent magnesium indicators is presented in the table below.

Indicator	Excitation (nm)	Emission (nm)	Kd for Mg ²⁺ (mM)	Kd for Ca ²⁺ (mM)	Fluorescence Enhancement	Selectivity (Mg ²⁺ /Ca ²⁺)
KMG-104	~490	~510	2.1[2]	7.5[2]	~10-fold[1]	High
Mag-Fura-2	330/369	491/511	1.9[3]	Low μ M range	Ratiometric	Low
Magnesium Green	~490	~520	~1.0[4]	~0.006[4]	Yes	Moderate
Mag-Fluo-4	~490	~515	4.7[4]	0.022[4]	Yes	Low

Signaling Pathway and Experimental Workflow

KMG-104 Magnesium Detection Pathway

KMG-104 Mg²⁺ Detection Mechanism



3D Imaging Workflow with KMG-104-AM

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